

# What are the chemical properties of Fenthion sulfone-d6?

Author: BenchChem Technical Support Team. Date: December 2025



# Fenthion Sulfone-d6: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, metabolic pathways, and analytical methodologies related to **Fenthion sulfone-d6**. This deuterated analog of Fenthion sulfone serves as a crucial internal standard for the accurate quantification of its parent compound in various matrices.

## **Core Chemical Properties**

**Fenthion sulfone-d6** is a stable isotope-labeled form of Fenthion sulfone, a metabolite of the organothiophosphate insecticide Fenthion. The deuterium labeling provides a distinct mass spectrometric signature, making it an ideal internal standard for analytical applications.

### **Quantitative Chemical Data**

A summary of the key chemical and physical properties of **Fenthion sulfone-d6** is presented below. It is important to note that while some properties are reported for the deuterated compound, others are extrapolated from data on the non-deuterated Fenthion sulfone due to limited availability of specific experimental data for the d6 variant.

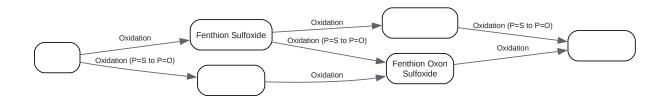


Property	Value	Source(s)
Chemical Formula	C10H9D6O5PS2	[1][2]
Molecular Weight	316.36 g/mol	[1][2]
CAS Number	2469195-97-7	[3]
Synonyms	Phosphorothioic Acid O,O- (Dimethyl-d6) O-[3-Methyl-4- (methylsulfonyl)phenyl] ester	
Physical Format	Neat	_
Storage Temperature	-20°C	
Shipping Temperature	Room Temperature	
Country of Origin	CANADA	_
SMILES	O=S(C1=C(C)C=C(OP(OC([2 H])([2H])[2H])(OC([2H])([2H]) [2H])=S)C=C1)(C)=O	
InChI	InChI=1S/C10H15O5PS2/c1- 8-7-9(15-16(17,13-2)14-3)5-6- 10(8)18(4,11)12/h5-7H,1- 4H3/i2D3,3D3	_
Unlabelled CAS Number	3761-42-0	

# **Metabolic Pathway of Fenthion**

Fenthion undergoes extensive metabolism in various organisms, leading to the formation of several metabolites, including Fenthion sulfone. The metabolic pathway primarily involves oxidation of the thiomethyl group and the phosphorothioate group. Fenthion is first oxidized to Fenthion sulfoxide, which is then further oxidized to Fenthion sulfone. Concurrently, the P=S bond in Fenthion and its sulfoxide and sulfone metabolites can be oxidized to a P=O bond, forming the corresponding oxon analogs, which are generally more potent acetylcholinesterase inhibitors. The key enzymes involved in these transformations include cytochrome P450s and flavin-containing monooxygenases.





Click to download full resolution via product page

Metabolic pathway of Fenthion.

## **Experimental Protocols**

Accurate quantification of Fenthion and its metabolites is critical for food safety and environmental monitoring. The following sections detail the widely adopted QuEChERS method for sample preparation and subsequent analysis by UHPLC-MS/MS.

# Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method

The QuEChERS method is a streamlined approach for the extraction and cleanup of pesticide residues from a wide range of food matrices.

### Materials:

- Homogenized sample (e.g., fruit, vegetable, or tissue)
- Acetonitrile (ACN)
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., primary secondary amine (PSA),
  C18, graphitized carbon black (GCB))
- Centrifuge tubes (50 mL and 15 mL)
- Centrifuge

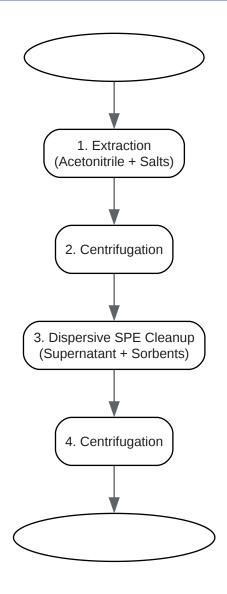


Vortex mixer

#### Procedure:

- Extraction:
  - 1. Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
  - 2. Add 10-15 mL of acetonitrile.
  - 3. Add the appropriate QuEChERS extraction salt packet.
  - 4. Cap the tube and vortex vigorously for 1 minute.
  - 5. Centrifuge at ≥3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - 1. Transfer the supernatant (acetonitrile layer) to a 15 mL d-SPE tube containing the appropriate sorbent mixture for the sample matrix.
  - 2. Cap the tube and vortex for 30 seconds.
  - 3. Centrifuge at ≥3000 rcf for 5 minutes.
- Final Extract:
  - 1. The resulting supernatant is the final extract, which can be directly analyzed or further diluted before injection into the UHPLC-MS/MS system.





Click to download full resolution via product page

QuEChERS experimental workflow.

# Analytical Methodology: Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)

UHPLC-MS/MS is the preferred analytical technique for the sensitive and selective determination of Fenthion and its metabolites due to its high resolution and specificity.

Instrumentation:



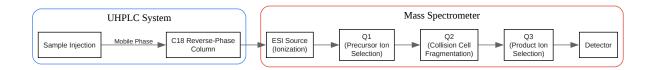
 UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

### Typical UHPLC Conditions:

- Column: C18 reverse-phase column (e.g., 1.7 μm particle size, 2.1 x 100 mm)
- Mobile Phase: Gradient elution with water and methanol or acetonitrile, both typically containing a small percentage of formic acid or ammonium formate to improve ionization.
- Flow Rate: 0.2 0.4 mL/min
- Injection Volume: 1 10 μL

### Typical MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Precursor and Product Ions: Specific precursor-to-product ion transitions are monitored for each analyte and the internal standard (Fenthion sulfone-d6) to ensure accurate identification and quantification. For Fenthion sulfone, a common precursor ion is m/z 311, which fragments to product ions such as m/z 125 and m/z 109.



Click to download full resolution via product page

Logical workflow of UHPLC-MS/MS analysis.

## Conclusion



**Fenthion sulfone-d6** is an indispensable tool for the accurate and reliable quantification of Fenthion sulfone in complex matrices. Understanding its chemical properties, the metabolic fate of its parent compound, and the appropriate analytical methodologies are essential for researchers, scientists, and drug development professionals working in the fields of food safety, environmental science, and toxicology. The detailed protocols and diagrams provided in this guide serve as a valuable resource for implementing robust analytical methods for the monitoring of Fenthion and its metabolites.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. QuEChERS Method for Pesticide Residue Analysis | Phenomenex [phenomenex.com]
- 2. cdn.osabana.com [cdn.osabana.com]
- 3. Fenthion Sulfone-d6 | CAS | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [What are the chemical properties of Fenthion sulfone-d6?]. BenchChem, [2025]. [Online PDF]. Available at:
  [https://www.benchchem.com/product/b12422240#what-are-the-chemical-properties-of-fenthion-sulfone-d6]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com